

In-depth Technical Guide: 2-Dibenzothiophenebutanoic Acid

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Compound of Interest

Compound Name: *2-Dibenzothiophenebutanoic acid*

Cat. No.: *B11950334*

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CAS Number: 91034-92-3

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in **2-Dibenzothiophenebutanoic acid**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide provides foundational information and outlines general methodologies and potential areas of investigation based on related chemical structures.

Chemical Identity and Properties

Property	Value	Reference
CAS Number	91034-92-3	[1]
Molecular Formula	C ₁₆ H ₁₄ O ₂ S	[1]
Molecular Weight	270.35 g/mol	[1]
IUPAC Name	4-(dibenzothiophen-2-yl)butanoic acid	N/A
Canonical SMILES	<chem>C1=CC=C2C(=C1)C3=C(S2)C=C(C=C3)CCCC(=O)O</chem>	N/A
Physical Description	Solid (predicted)	N/A
Solubility	Predicted to be soluble in organic solvents like DMSO and methanol.	N/A

Potential Biological Significance

While direct biological studies on **2-Dibenzothiophenebutanoic acid** are not readily available, the dibenzothiophene core is a recognized scaffold in medicinal chemistry. Derivatives of dibenzothiophene have been investigated for a range of biological activities, including but not limited to:

- **Antimicrobial and Antifungal Activity:** The sulfur-containing heterocyclic ring system is a common feature in various antimicrobial agents.
- **Enzyme Inhibition:** The planar, aromatic structure of dibenzothiophene could facilitate binding to the active sites of various enzymes.
- **Receptor Agonism/Antagonism:** The rigid structure can be a basis for designing ligands for various cellular receptors.

Given the structural similarity to other biologically active butanoic acid derivatives, **2-Dibenzothiophenebutanoic acid** could potentially interact with pathways regulated by short-chain fatty acids (SCFAs). However, this remains speculative without direct experimental evidence.

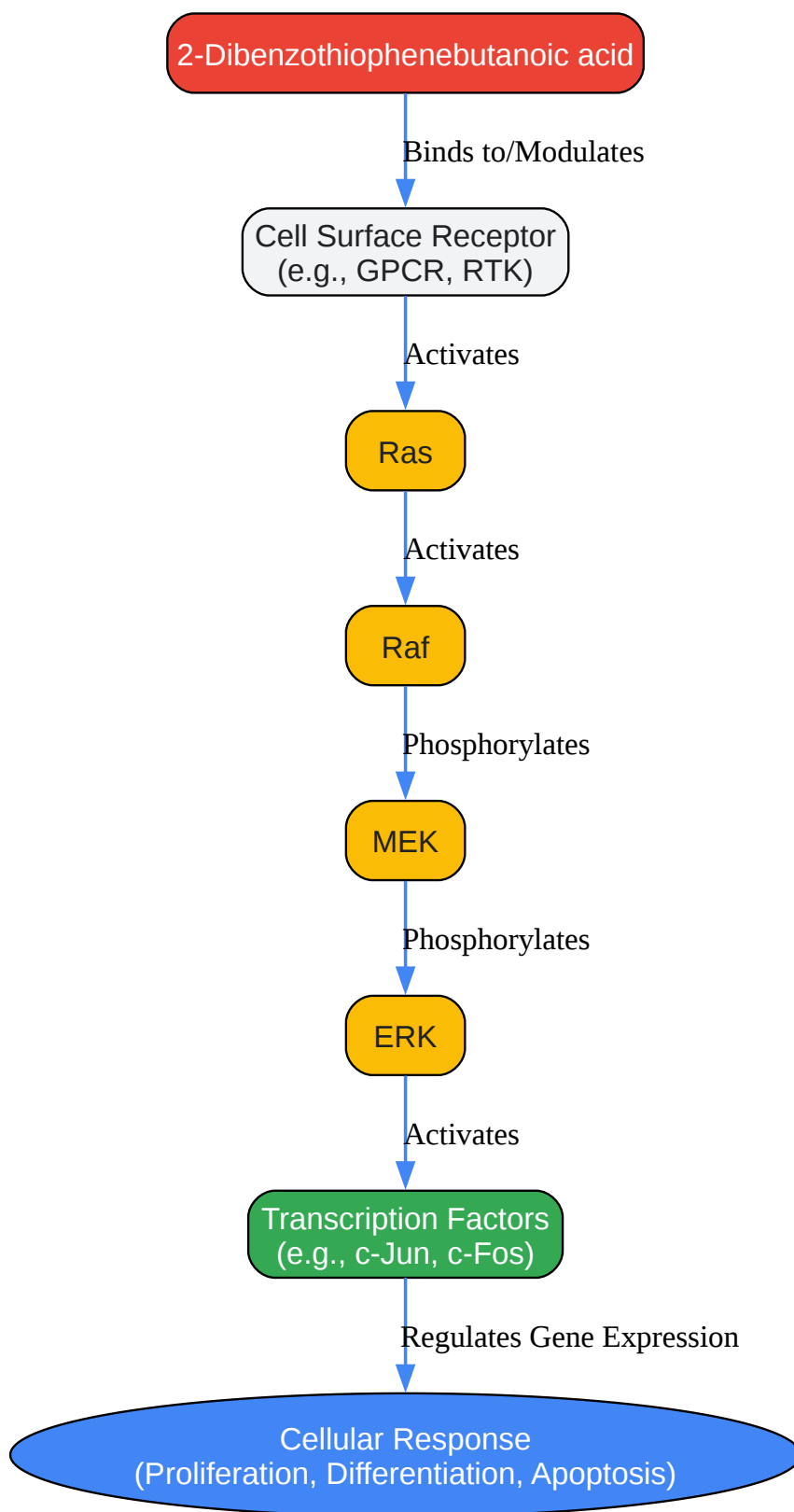
Proposed Experimental Protocols

The following are generalized experimental protocols that could be adapted to investigate the biological activity of **2-Dibenzothiophenebutanoic acid**.

Synthesis of 2-Dibenzothiophenebutanoic Acid

A potential synthetic route could involve a Friedel-Crafts acylation of dibenzothiophene with succinic anhydride, followed by a reduction of the resulting keto acid.

Workflow for a Potential Synthesis:



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References

- 1. Biosynthesis of 2-aminooctanoic acid and its use to terminally modify a lactoferricin B peptide derivative for improved antimicrobial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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